

# An In-depth Technical Guide to 2-Methyl-4-oxobutanoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-4-oxobutanoic acid

Cat. No.: B15480065

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## Abstract

This technical guide provides a comprehensive overview of **2-Methyl-4-oxobutanoic acid**, a small organic molecule of interest in chemical synthesis and potentially in metabolic studies. This document consolidates available data on its chemical structure, formula, and computed physicochemical properties. Due to the limited availability of published experimental data, this guide also highlights areas where further research is required to fully characterize this compound and elucidate its potential biological significance.

## Chemical Structure and Formula

**2-Methyl-4-oxobutanoic acid**, also known as 2-methylsuccinaldehydic acid, is a C5 carboxylic acid containing both a methyl group and an aldehyde functional group.

Molecular Formula:  $C_5H_8O_3$ <sup>[1]</sup>

IUPAC Name: **2-methyl-4-oxobutanoic acid**<sup>[2]</sup>

CAS Number: 35643-98-2<sup>[1][2]</sup>

Canonical SMILES: CC(CC=O)C(=O)O<sup>[1]</sup>

Below is a two-dimensional structural representation of the **2-Methyl-4-oxobutanoic acid** molecule.

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## References

- 1. 2-Methyl-4-oxobutanoic acid | lookchem [lookchem.com]
- 2. 2-Methyl-4-oxobutanoic acid | C<sub>5</sub>H<sub>8</sub>O<sub>3</sub> | CID 18668024 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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